

In-Depth Technical Guide: Molecular Structure of 4-Dodecyloxyphthalonitrile

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Compound of Interest

Compound Name: 4-Dodecyloxyphthalonitrile

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Abstract

This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and synthesis of **4-Dodecyloxyphthalonitrile**. This long-chain alkoxy-substituted phthalonitrile is a key intermediate in the synthesis of peripherally substituted phthalocyanines, which are of significant interest in materials science and medicinal chemistry, particularly for applications in photodynamic therapy and as functional dyes. This document details a standard experimental protocol for its synthesis via nucleophilic aromatic substitution and summarizes its known spectral and physical characteristics.

Molecular Structure and Properties

4-Dodecyloxyphthalonitrile, also known as 4-dodecyloxybenzene-1,2-dicarbonitrile, is an organic compound characterized by a benzene ring substituted with two adjacent cyano (nitrile) groups and a long dodecyloxy chain.

Chemical Structure:

Caption: Molecular structure of **4-Dodecyloxyphthalonitrile**.

The presence of the electron-withdrawing cyano groups activates the aromatic ring, making the para position susceptible to nucleophilic substitution, which is a key step in its synthesis. The

long dodecyloxy tail imparts significant solubility in organic solvents, a crucial property for the processing of its derivative phthalocyanines.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Dodecyloxyphthalonitrile** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₈ N ₂ O	[1]
Molecular Weight	312.45 g/mol	
CAS Number	161082-75-3	
Appearance	White to light yellow powder or crystals	[1]
Melting Point	61.0 - 64.0 °C	[1]
SMILES	CCCCCCCCCCCCOC1=CC=C(C#N)C(=C1)C#N	
Topological Polar Surface Area (TPSA)	56.81 Å ²	
LogP (predicted)	5.73	

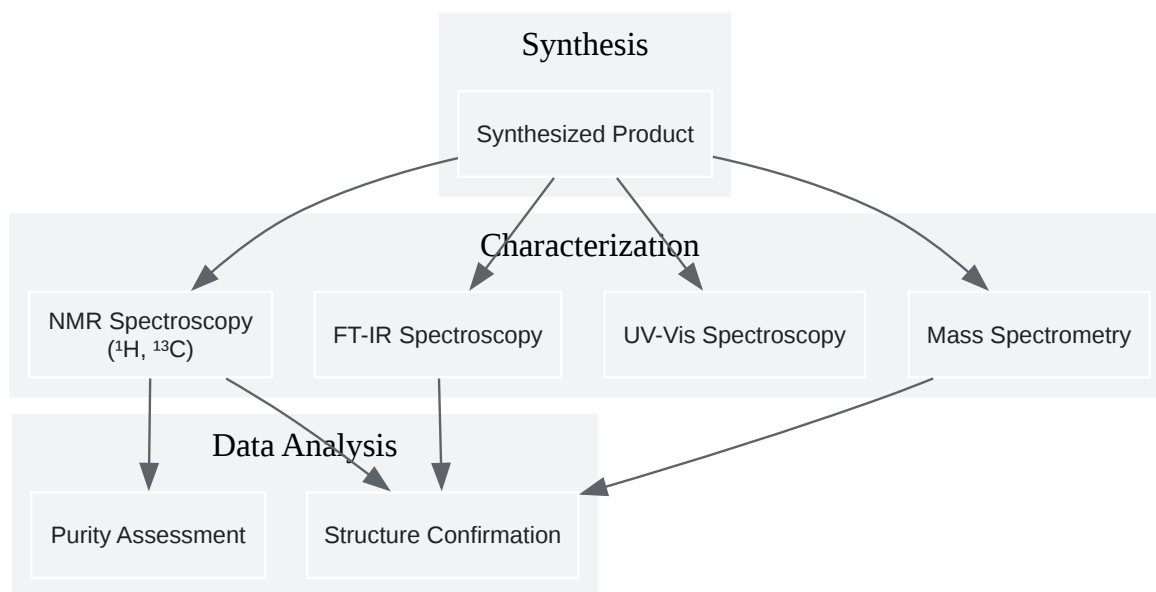
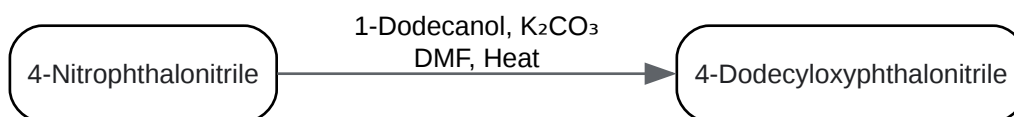
Experimental Protocols

The synthesis of **4-Dodecyloxyphthalonitrile** is typically achieved through a nucleophilic aromatic substitution (S_NA) reaction. The following protocol is a generalized procedure based on the common synthesis of 4-alkoxy-substituted phthalonitriles.[2][3]

Synthesis of 4-Dodecyloxyphthalonitrile

This procedure details the synthesis of **4-Dodecyloxyphthalonitrile** from 4-nitrophthalonitrile and 1-dodecanol.

Reaction Scheme:



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References

- 1. Regiospecific synthesis of tetrasubstituted phthalocyanines and their liquid crystalline order - Dalton Transactions (RSC Publishing) DOI:10.1039/C5DT00076A [pubs.rsc.org]
- 2. quod.lib.umich.edu [quod.lib.umich.edu]
- 3. benchchem.com [benchchem.com]
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